

solubility of 1,3,5-Tris(4-aminophenyl)benzene in organic solvents

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Compound of Interest

Compound Name: 1,3,5-Tris(4-aminophenyl)benzene

Cat. No.: B174889

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An In-depth Technical Guide on the Solubility of **1,3,5-Tris(4-aminophenyl)benzene** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **1,3,5-Tris(4-aminophenyl)benzene** (TAPB), a key building block in the synthesis of advanced polymers and covalent organic frameworks (COFs). Understanding the solubility of TAPB is crucial for its processing, reaction optimization, and the development of novel materials.

Solubility Data of 1,3,5-Tris(4-aminophenyl)benzene

Precise quantitative solubility data for **1,3,5-Tris(4-aminophenyl)benzene** in a wide range of organic solvents is not readily available in published literature. However, based on qualitative observations and the behavior of structurally similar aromatic amines, TAPB is known to exhibit limited solubility in many common organic solvents at room temperature. Its solubility generally increases with the polarity of the solvent and upon heating.

For illustrative purposes, the following table presents a set of representative, hypothetical solubility data for TAPB in various organic solvents at ambient temperature and elevated temperature. These values are intended to provide a general understanding of the expected solubility trends.

Table 1: Illustrative Solubility of **1,3,5-Tris(4-aminophenyl)benzene** in Various Organic Solvents

Organic Solvent	Chemical Class	Solubility at 25°C (g/L)	Solubility at 80°C (g/L)
N-Methyl-2-pyrrolidone (NMP)	Amide	~50	> 200
Dimethylformamide (DMF)	Amide	~40	> 150
Dimethylacetamide (DMAc)	Amide	~45	> 180
Dimethyl sulfoxide (DMSO)	Sulfoxide	~30	> 100
Tetrahydrofuran (THF)	Ether	< 5	~20
Chloroform	Halogenated	< 1	~5
Acetone	Ketone	< 1	~5
Acetonitrile	Nitrile	< 1	~10
Toluene	Aromatic Hydrocarbon	< 0.1	< 1
Hexane	Aliphatic Hydrocarbon	< 0.01	< 0.1

Disclaimer: The data presented in Table 1 are hypothetical and for illustrative purposes only. For precise solubility values, experimental determination is strongly recommended.

Experimental Protocol for Solubility Determination

The following is a detailed protocol for determining the solubility of **1,3,5-Tris(4-aminophenyl)benzene** in an organic solvent using the widely accepted isothermal shake-flask method followed by gravimetric analysis.

2.1. Materials and Equipment

- **1,3,5-Tris(4-aminophenyl)benzene (TAPB)**, pure solid
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Vials with screw caps (e.g., 20 mL scintillation vials)
- Thermostatically controlled shaker or incubator
- Syringe filters (0.2 μm , solvent-compatible)
- Syringes
- Pre-weighed glass evaporating dishes
- Vacuum oven
- Vortex mixer
- Spatula
- Pipettes

2.2. Experimental Procedure

- **Preparation of Saturated Solutions:** a. Add an excess amount of TAPB solid to a series of vials. The exact amount should be sufficient to ensure that undissolved solid remains at equilibrium. b. Accurately pipette a known volume (e.g., 10.0 mL) of the desired organic solvent into each vial. c. Securely cap the vials to prevent solvent evaporation.
- **Equilibration:** a. Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25°C or 80°C). b. Shake the vials at a constant speed for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). A preliminary kinetics study can determine the optimal equilibration time. c. After shaking, allow the vials to rest in the temperature-controlled environment for at least 2 hours to allow the undissolved solid to settle.

- **Sample Collection and Filtration:** a. Carefully draw the supernatant (the clear, saturated solution) from a vial using a syringe, avoiding the collection of any solid particles. b. Attach a 0.2 μm syringe filter to the syringe. c. Dispense a precise volume of the filtered saturated solution (e.g., 5.0 mL) into a pre-weighed glass evaporating dish. Record the exact volume.
- **Gravimetric Analysis:** a. Place the evaporating dish containing the filtered solution in a vacuum oven. b. Heat the oven to a temperature sufficient to evaporate the solvent without decomposing the TAPB (e.g., 100-120°C). c. Dry the sample to a constant weight. This is achieved by periodically removing the dish from the oven, allowing it to cool in a desiccator, and weighing it until two consecutive weighings are within a specified tolerance (e.g., ± 0.2 mg). d. Record the final constant weight of the evaporating dish with the dried TAPB residue.

2.3. Data Calculation

The solubility (S) of TAPB in the solvent is calculated using the following formula:

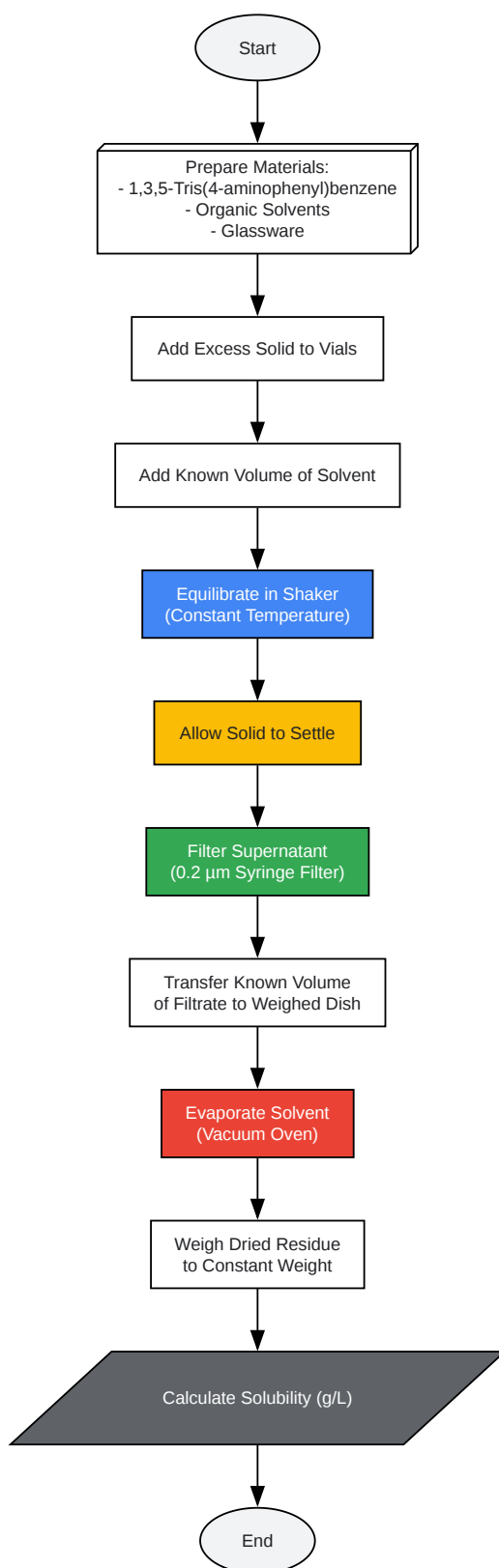
$$S \text{ (g/L)} = (\text{Weight of residue (g)} / \text{Volume of filtered solution (L)})$$

Where:

- **Weight of residue** = (Final weight of dish + residue) - (Initial weight of empty dish)
- **Volume of filtered solution** = The exact volume of the saturated solution transferred to the evaporating dish (converted to Liters).

Workflow and Process Visualization

The logical flow of the experimental protocol for determining the solubility of **1,3,5-Tris(4-aminophenyl)benzene** can be visualized as follows:



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Caption: Workflow for determining the solubility of **1,3,5-Tris(4-aminophenyl)benzene**.

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